

Application Notes and Protocols: Preparation of Gpx4-IN-13 Stock Solution

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Compound of Interest

Compound Name: Gpx4-IN-13

Cat. No.: B15582948

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Gpx4-IN-13** is an inhibitor of Glutathione Peroxidase 4 (GPX4), a critical enzyme that protects cells from a specific form of regulated cell death known as ferroptosis.[1] GPX4 functions by reducing lipid hydroperoxides to their non-reactive alcohol forms, thereby preventing the iron-dependent accumulation of lipid reactive oxygen species that triggers cell death.[2][3] By inhibiting GPX4, **Gpx4-IN-13** can induce ferroptosis, making it a valuable tool for cancer research and studying diseases where ferroptosis is implicated.[1][4]

Accurate and consistent preparation of a **Gpx4-IN-13** stock solution is fundamental for achieving reproducible results in experimental settings. This document provides a detailed protocol for the preparation of a stock solution intended for in vitro research applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties for a similar, well-documented GPX4 inhibitor, Gpx4-IN-3, is provided below. This information is essential for the accurate preparation of stock solutions and for calculating molar concentrations in experimental design.

Property	Value	Reference(s)
Molecular Weight	530.04 g/mol	[5][6]
Formula	C ₂₉ H ₂₄ ClN ₃ O ₃ S	[5][6]
Appearance	White to off-white solid	[5][6]
CAS Number	2761004-85-5	[5]
Purity	≥98%	[7]
Solubility in DMSO	67.5 mg/mL (127.35 mM)	[5][6]
Storage (Solid)	-20°C for 3 years; 4°C for 2 years	[5][6]
Storage (Solvent)	-80°C for 6 months; -20°C for 1 month	[5][6]

Experimental Protocols

I. Preparation of a High-Concentration Stock Solution for In Vitro Use

This protocol details the preparation of a high-concentration stock solution of a GPX4 inhibitor in dimethyl sulfoxide (DMSO), which is suitable for most cell-based assays.

Materials:

- **Gpx4-IN-13** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, for compounds difficult to dissolve)

- Sterile pipette tips

Safety Precautions:

- Work in a chemical fume hood or a biological safety cabinet to avoid inhalation of the powder.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- DMSO is a potent solvent that can facilitate the absorption of substances through the skin. Handle with care.

Protocol:

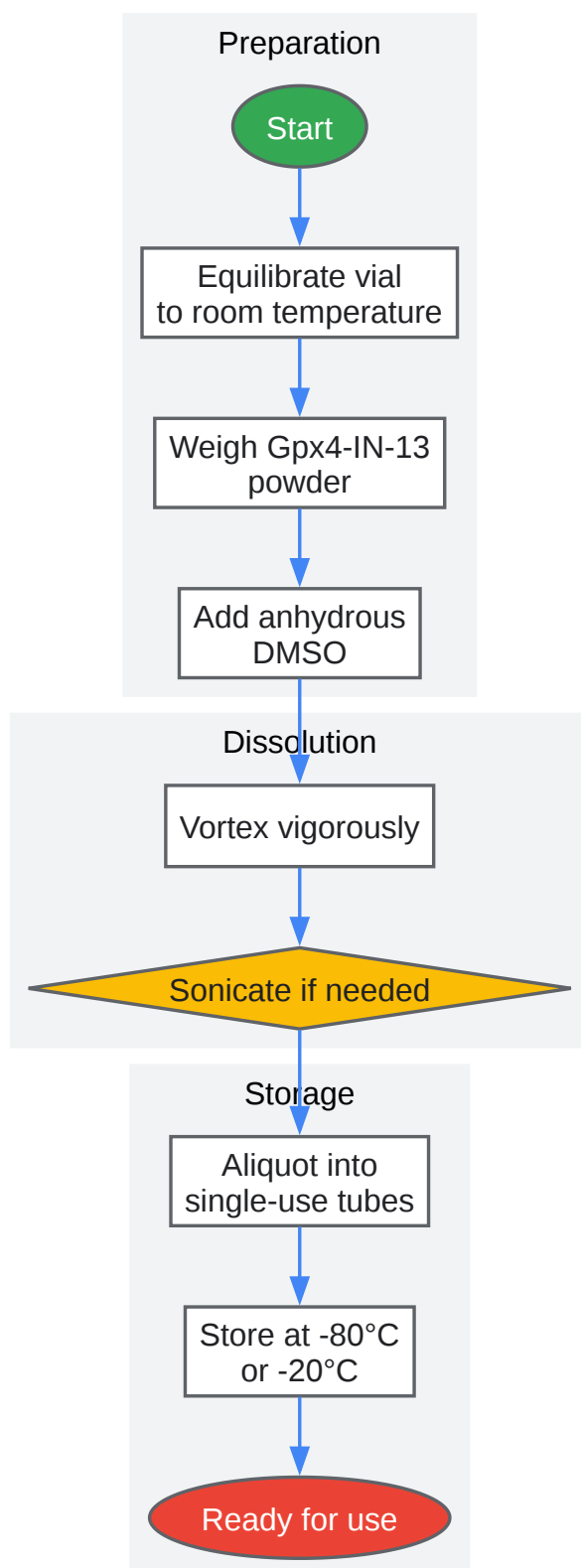
- **Equilibration:** Before opening, allow the vial containing the **Gpx4-IN-13** powder to equilibrate to room temperature for 15-20 minutes. This prevents moisture from condensing on the compound.[\[5\]](#)
- **Weighing:** In a sterile environment, accurately weigh the desired amount of **Gpx4-IN-13** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM, 20 mM). Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial containing the powder.
 - **Calculation Example:** To prepare a 10 mM stock solution from 1 mg of a compound with a molecular weight of 530.04 g/mol :
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 530.04 \text{ g/mol}) = 0.0001886 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 188.6 \mu\text{L of DMSO}$
- **Dissolution:** Tightly cap the vial and vortex vigorously for 1-2 minutes to facilitate dissolution.
[\[5\]](#) If the compound does not fully dissolve, briefly sonicate the solution in an ultrasonic bath

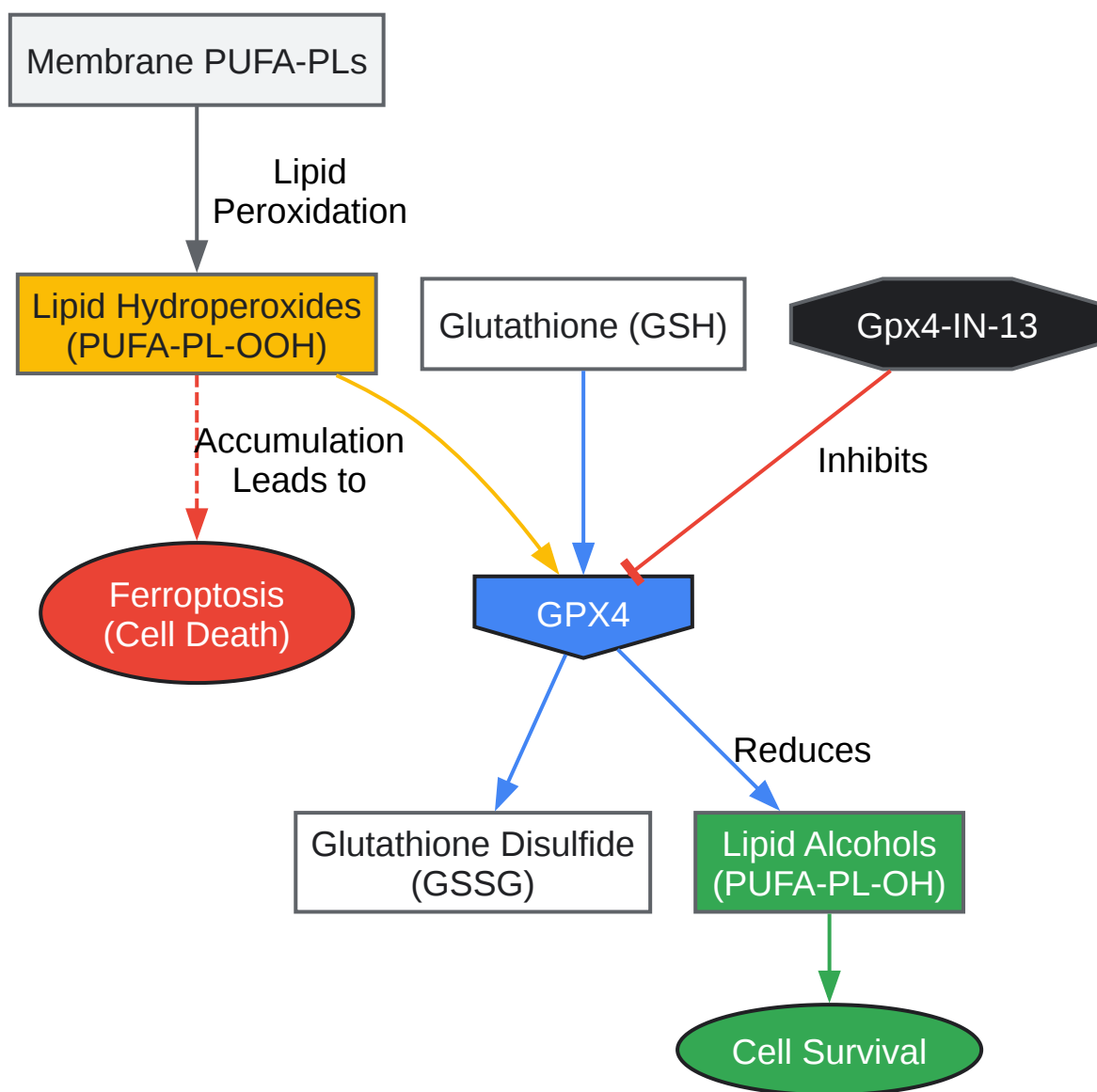
until it becomes clear.

- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. The volume of the aliquots should be based on the typical needs of your experiments.
- Storage: Store the aliquoted stock solution at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term use (up to 1 month).^{[5][6]} When ready to use, thaw a single aliquot and dilute it to the final working concentration in the appropriate cell culture medium.

Visualizations

Experimental Workflow





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